

Navigating the Safe Disposal of Bromocyclohexane-d11: A Comprehensive Guide

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Compound of Interest

Compound Name: Bromocyclohexane-d11

Cat. No.: B057212

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For researchers and professionals in drug development, the proper handling and disposal of specialized chemical reagents like **Bromocyclohexane-d11** are paramount for ensuring laboratory safety and environmental compliance. This guide provides essential, step-by-step procedures for the safe disposal of **Bromocyclohexane-d11**, grounded in established safety protocols.

Core Disposal Principle: Professional Hazardous Waste Management

The primary and mandated method for the disposal of **Bromocyclohexane-d11** is to engage a licensed professional waste disposal service.^{[1][2]} This ensures that the compound is managed in accordance with all federal, state, and local environmental regulations.^[2] Do not attempt to dispose of this chemical through standard laboratory drains or as regular waste.^{[1][2]} Discharge into the environment must be avoided.^[1]

Quantitative Data Summary

Understanding the physicochemical properties of **Bromocyclohexane-d11** is crucial for its safe handling and disposal. The following table summarizes key quantitative data for this compound.

| Property | Value |
|------------------|--------------------------------------|
| Chemical Formula | C ₆ D ₁₁ Br[1] |
| CAS Number | 35558-49-7[1][3] |
| Molecular Weight | 174.12 g/mol |
| Density | 1.412 g/mL at 25 °C |
| Boiling Point | 166-167 °C |
| Flash Point | 62 °C (144 °F) - closed cup[1][2] |
| Refractive Index | n ₂₀ /D 1.492 |

Spill Management and Immediate Containment

In the event of a spill, immediate and appropriate action is required to prevent exposure and environmental contamination.

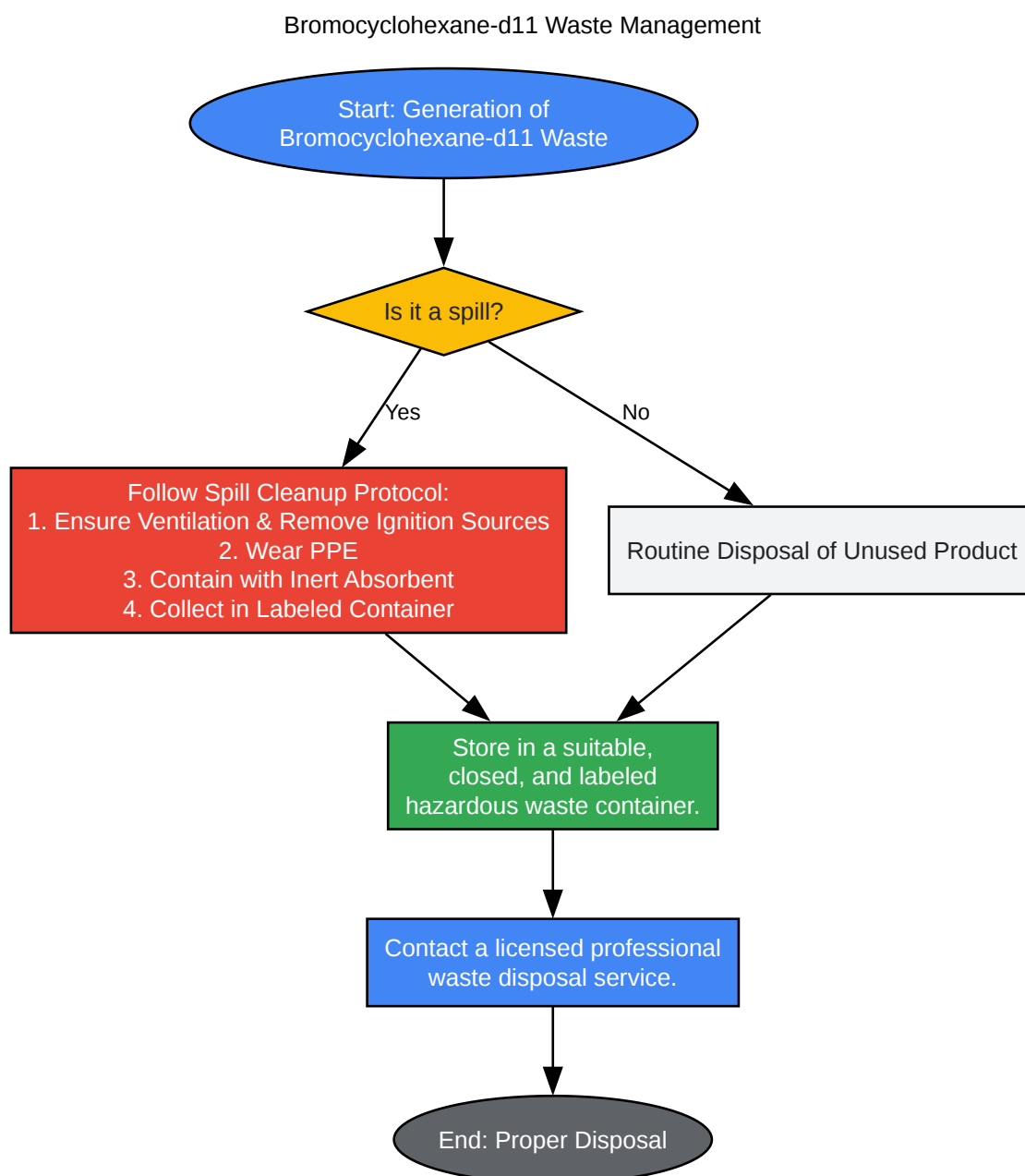
Experimental Protocol: Spill Cleanup

- **Ensure Proper Ventilation and Remove Ignition Sources:** Work in a well-ventilated area, preferably a chemical fume hood.[1] Remove all sources of ignition, such as sparks or open flames, as the substance is flammable.[1][2]
- **Wear Appropriate Personal Protective Equipment (PPE):** At a minimum, this includes chemical-resistant gloves, safety goggles, and a lab coat.[1] For larger spills or in areas with inadequate ventilation, a full-face supplied air respirator may be necessary.[1]
- **Contain the Spill:** Use an inert absorbent material, such as vermiculite, dry sand, or earth, to soak up the spilled **Bromocyclohexane-d11**. [1]
- **Collect and Store Waste:** Carefully collect the absorbent material containing the chemical and place it into a suitable, closed, and properly labeled hazardous waste container for disposal.[1][2]
- **Decontaminate the Area:** Clean the spill area thoroughly with soap and water.[1]

- Dispose of Contaminated Materials: All contaminated materials, including gloves and cleaning supplies, must be disposed of as hazardous waste.[1]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper management and disposal of **Bromocyclohexane-d11**.



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Bromocyclohexane-d11 Disposal Workflow

Health and Safety Precautions

- Inhalation: May be harmful if inhaled and can cause respiratory tract irritation.[1][2]
- Skin Contact: May be harmful if absorbed through the skin and can cause skin irritation.[1][2]
- Eye Contact: May cause eye irritation.[1][2]
- Ingestion: May be harmful if swallowed.[1][2]

In case of exposure, consult the Safety Data Sheet (SDS) and seek medical attention immediately.[1][4] Always handle this chemical with appropriate engineering controls, such as a chemical fume hood, to minimize exposure.[1]

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